

Technical Support Center: Scalable Synthesis of 3-(Cyclopentyloxy)-4-methoxybenzaldehyde

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Compound of Interest

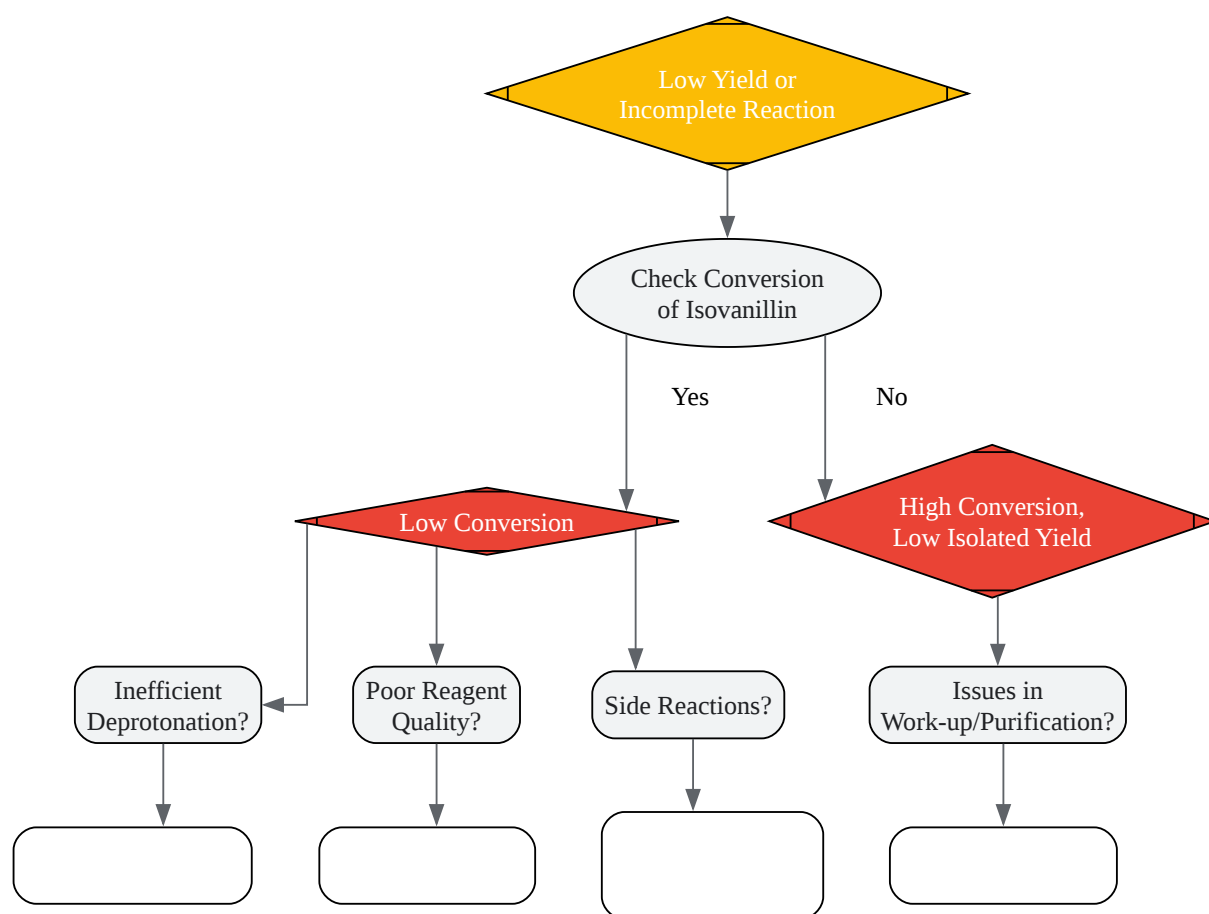
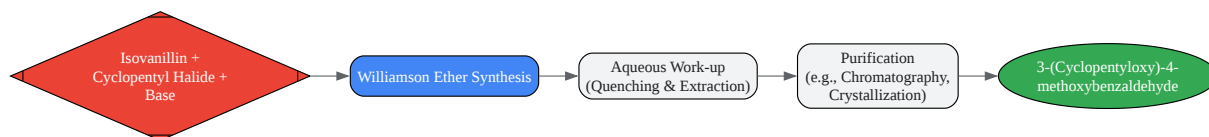
Compound Name: 3-(Cyclopentyloxy)-4-methoxybenzaldehyde

Cat. No.: B1671418

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Welcome to the technical support center for the scalable synthesis of **3-(Cyclopentyloxy)-4-methoxybenzaldehyde**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical assistance, troubleshooting strategies, and frequently asked questions related to this important pharmaceutical intermediate. As a key building block in the synthesis of various pharmaceuticals, including PDE4 inhibitors, a robust and scalable synthetic route is crucial.^{[1][2]} This document will equip you with the necessary knowledge to navigate the complexities of this synthesis, ensuring efficiency, high yield, and purity in your laboratory and scale-up operations.

Diagram: Synthetic Workflow Overview



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References

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- 2. Noble 2-[3-(cyclopentyloxy)-4-methoxyphenyl]-1-isoindolinone derivatives. part I: synthesis and SAR studies for the inhibition of TNF-alpha production - PubMed [pubmed.ncbi.nlm.nih.gov]
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